

Technical Guide: Pyrazinamide-15N,d3 (CAS 1246817-81-1) Specifications & Bioanalytical Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Pyrazinamide-15N,d3

CAS No.: 1246817-81-1

Cat. No.: B564559

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Executive Summary

Pyrazinamide-15N,d3 (CAS 1246817-81-1) is the stable isotope-labeled internal standard (SIL-IS) of choice for the precise quantification of Pyrazinamide (PZA), a first-line antitubercular agent. In clinical Therapeutic Drug Monitoring (TDM) and pharmacokinetic (PK) studies, the use of this specific isotopologue corrects for matrix effects, ionization suppression, and extraction variability inherent in LC-MS/MS workflows.

This guide details the physicochemical specifications, mechanistic mass spectrometry rationale, and a validated protocol for implementing this standard in high-throughput clinical assays.

Part 1: Physicochemical Specifications

The reliability of a bioanalytical method begins with the integrity of the reference material.

Pyrazinamide-15N,d3 is designed with a mass shift of +4 Da relative to the unlabeled drug, ensuring no isotopic overlap with the natural M+2 isotopes of the analyte.

Table 1: Chemical & Physical Data[1]

Parameter	Specification
Chemical Name	Pyrazine-3,5,6-d3-carboxamide-15N
CAS Number	1246817-81-1
Molecular Formula	C ₅ H ₂ D ₃ N ₂ ¹⁵ NO
Molecular Weight	127.12 g/mol (Unlabeled PZA: 123.11 g/mol)
Isotopic Purity	≥ 99 atom % 15N; ≥ 99 atom % D
Chemical Purity	≥ 98% (HPLC)
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO, Water (20 mg/mL)
pKa	~0.5 (Very weak base)
SMILES	[2H]c1nc([2H])c(nc1[2H])C(=O)[15NH2]
Storage	-20°C; Protect from light and moisture

Expert Insight: The deuterium labels are located on the pyrazine ring (positions 3, 5, 6), which are non-exchangeable positions. The 15N label is on the amide nitrogen.[1] This specific labeling pattern is superior to amide-deuterated analogs, which are prone to Hydrogen/Deuterium exchange (HDX) in aqueous mobile phases, leading to signal loss and quantification errors.

Part 2: Mass Spectrometry Methodology

Mechanistic Rationale for Transitions

Pyrazinamide is a small, polar molecule that ionizes efficiently in Positive Electrospray Ionization (ESI+) mode. The fragmentation pathway is critical for selecting the correct Multiple Reaction Monitoring (MRM) transitions.

- Ionization: Protonation occurs at the ring nitrogen, forming

- Fragmentation: The primary fragmentation channel involves the loss of the neutral isocyanic acid moiety (HCNO) from the amide group.

Fragmentation Logic

- Unlabeled PZA (MW 123):

- Precursor:

124.1

- Neutral Loss:

- Product Ion:

81.1 (Pyrazinium ring cation)

- **Pyrazinamide-15N,d3** (MW 127):

- Precursor:

128.1

- Critical Detail: The neutral loss involves the amide nitrogen (

) and the amide proton. The ring deuteriums (

) remain on the fragment.

- Neutral Loss:

- Product Ion:

84.1 (

-Pyrazinium ring cation)

Table 2: Optimized MRM Parameters (Sciex API 4000/6500+)

Compound	Precursor (Q1)	Product (Q3)	DP (V)	CE (eV)	CXP (V)	Role
Pyrazinamide	124.1	81.1	50	25	12	Quantifier
Pyrazinamide	124.1	79.0	50	35	15	Qualifier
PZA-15N,d3	128.1	84.1	50	25	12	Internal Standard

Part 3: Validated Analytical Protocol

Reagent Preparation

- Stock Solution (1.0 mg/mL): Dissolve 1.0 mg of **Pyrazinamide-15N,d3** in 1.0 mL of Methanol. Sonicate for 5 minutes. Store at -20°C.
- Working Internal Standard (IS) Solution: Dilute stock to 500 ng/mL in 100% Acetonitrile. This solution serves as the protein precipitation agent.

Sample Preparation (Protein Precipitation)

Due to PZA's high polarity ($\log P \approx -0.7$), Liquid-Liquid Extraction (LLE) with non-polar solvents yields poor recovery. Protein Precipitation (PPT) is the industry standard.

- Aliquot 50 μL of patient plasma/serum into a 96-well plate or microcentrifuge tube.
- Add 200 μL of Working IS Solution (Acetonitrile containing PZA-15N,d3).
- Vortex aggressively for 1 minute to ensure complete protein precipitation.
- Centrifuge at 4,000 rpm (or $10,000 \times g$) for 10 minutes at 4°C.
- Transfer 100 μL of the clear supernatant to a fresh plate.
- Dilute with 100 μL of Water (to improve peak shape on early elution).

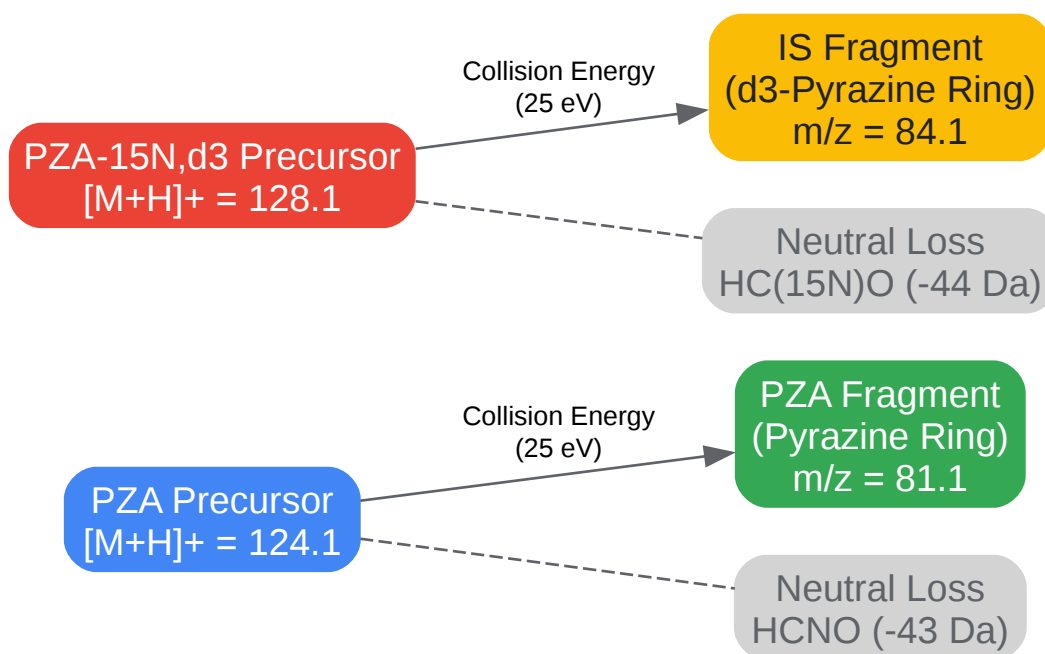
LC-MS/MS Conditions

- Column: Phenomenex Synergi Polar-RP or Waters Atlantis T3 (C18 with polar embedding), 100 x 2.1 mm, 3 μ m.
 - Why? Standard C18 columns often fail to retain PZA, causing it to elute in the void volume where ion suppression is highest. Polar-embedded phases increase retention.
- Mobile Phase A: 10 mM Ammonium Acetate + 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient:
 - 0.0 - 1.0 min: 5% B (Isocratic loading)
 - 1.0 - 3.0 min: 5% -> 90% B
 - 3.0 - 4.0 min: 90% B (Wash)
 - 4.1 - 6.0 min: 5% B (Re-equilibration)

Part 4: Visualization of Workflows

Diagram 1: Fragmentation Pathway & Mass Transitions

This diagram illustrates the specific mass shift logic required for instrument setup.

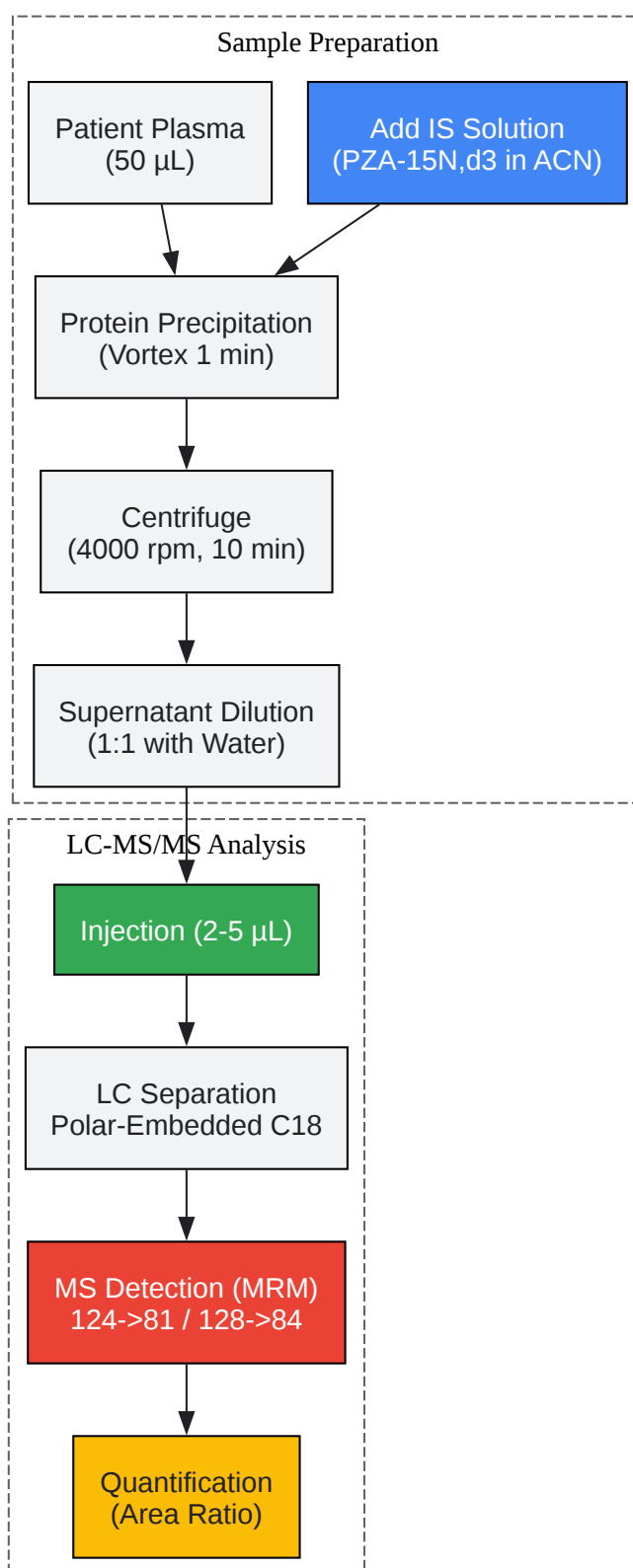


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Caption: Comparative fragmentation pathway showing the specific neutral loss of the labeled amide group.

Diagram 2: Bioanalytical Workflow

A self-validating workflow designed for high-throughput clinical environments.



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Caption: Step-by-step bioanalytical workflow for Pyrazinamide quantification using PZA-15N,d3.

References

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Sources

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